

Physicochemical properties of (2Z)-2-Chloro-3-phenylacrylic acid

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Compound of Interest

Compound Name: (2Z)-2-Chloro-3-phenylacrylic acid

CAS No.: 705-54-4

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An In-depth Technical Guide to the Physicochemical Properties of **(2Z)-2-Chloro-3-phenylacrylic acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(2Z)-2-Chloro-3-phenylacrylic acid is a halogenated derivative of cinnamic acid, an important intermediate in the biosynthesis of various natural products. As a substituted α,β -unsaturated carboxylic acid, its unique electronic and steric properties make it a valuable building block in organic synthesis and a target for investigation in medicinal chemistry. The presence of a chlorine atom at the α -position and the specific (Z)-stereochemistry of the double bond significantly influence its reactivity, acidity, and overall physicochemical profile compared to its parent compound, trans-cinnamic acid.^{[1][2]}

This technical guide serves as a comprehensive resource for professionals in research and drug development. It provides a detailed overview of the known physicochemical properties of **(2Z)-2-Chloro-3-phenylacrylic acid**, outlines robust analytical methodologies for its

characterization, and offers insights into its expected chemical behavior. The protocols and data presented herein are synthesized to ensure scientific integrity and practical applicability in a laboratory setting.

Chemical Identity and Structure

The fundamental identity of a compound is established by its unique identifiers and molecular structure. These details are crucial for regulatory submissions, database searches, and understanding its chemical nature.

Identifier	Value	Source
IUPAC Name	(2Z)-2-chloro-3-phenylprop-2-enoic acid	Inferred from[3][4]
CAS Number	705-54-4	[5]
Molecular Formula	C ₉ H ₇ ClO ₂	[5][6]
Molecular Weight	182.60 g/mol	[6]
InChI	1S/C9H7ClO2/c10-8(9(11)12)6-7-4-2-1-3-5-7/h1-6H,(H,11,12)/b8-6-	[5]
InChIKey	IWZNLKUVIIFUOG-VURMDHGXSA-N	[5]
SMILES	C1=CC=C(C=C1)C=C(C(=O)O)Cl	Derived

The structure of **(2Z)-2-Chloro-3-phenylacrylic acid** is characterized by three key features: a phenyl ring, an acrylic acid moiety, and a chlorine substituent. The (Z)-configuration indicates that the highest priority groups on each carbon of the double bond (the phenyl group and the carboxylic acid group) are on the same side. This stereochemistry imparts specific conformational constraints that can affect its biological activity and reactivity.

Caption: 2D structure of **(2Z)-2-Chloro-3-phenylacrylic acid**.

Physicochemical Properties

The physicochemical properties of a molecule are critical determinants of its behavior in both chemical and biological systems. They influence solubility, absorption, distribution, metabolism, and excretion (ADME) profiles, which are fundamental to drug development.

Property	Value	Comments and Scientific Rationale
Melting Point	137 °C	Experimentally determined.[5] This relatively high melting point for a molecule of its size suggests significant intermolecular forces, likely hydrogen bonding from the carboxylic acid and dipole-dipole interactions.
Boiling Point	Not available	Experimental data is not readily available. Due to the high melting point and potential for thermal decarboxylation, distillation is likely not a preferred purification method.
Water Solubility	Predicted to be low	The parent compound, trans-cinnamic acid, has a low water solubility of 0.4 g/L.[2] The addition of a chlorine atom increases lipophilicity, likely further reducing aqueous solubility.
pKa	Predicted: ~3.5 - 4.0	The pKa of trans-cinnamic acid is approximately 4.51.[1] The strongly electron-withdrawing chlorine atom at the α -position stabilizes the conjugate base (carboxylate anion) through an inductive effect, making the compound more acidic and thus lowering its pKa. Experimental determination via

titration is required for confirmation.

LogP

Predicted: ~2.5 - 3.0

The calculated XLogP3 for the related saturated compound, 2-chloro-3-phenylpropanoic acid, is 2.4.^[7] The double bond in the target molecule may slightly alter this value. This indicates moderate lipophilicity, suggesting good potential for membrane permeability.

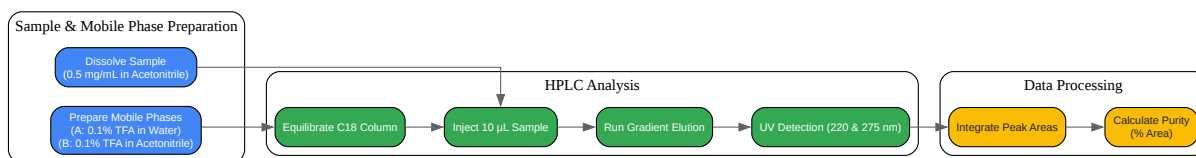
Analytical Methodologies for Characterization

Robust analytical methods are essential for confirming the identity, purity, and stability of any chemical entity intended for research or development. The following section details validated approaches for the comprehensive characterization of **(2Z)-2-Chloro-3-phenylacrylic acid**.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Causality and Expertise: Reversed-phase HPLC is the gold standard for analyzing the purity of small organic molecules like this one. The nonpolar stationary phase (C18) effectively retains the compound based on its lipophilic character, while a polar mobile phase allows for controlled elution. A gradient elution is chosen to ensure that any impurities with significantly different polarities are also resolved and eluted efficiently, providing a comprehensive purity profile. UV detection is ideal due to the presence of the phenyl ring, which acts as a strong chromophore.

^[8]



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Caption: Experimental workflow for HPLC purity analysis.

Detailed Protocol:

- Sample Preparation: Accurately weigh and dissolve the sample in acetonitrile to a final concentration of approximately 0.5 mg/mL.[8]
- Instrumentation: Utilize an HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector.
- Chromatographic Conditions:
 - Column: C18, 100 x 2.1 mm, 1.9 µm particle size.[9]
 - Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
 - Mobile Phase B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile.
 - Flow Rate: 0.5 mL/min.
 - Column Temperature: 30 °C.[8]
 - Injection Volume: 10 µL.[8]
 - Gradient:

- 0-2 min: 50% B
 - 2-15 min: Linear gradient from 50% to 95% B
 - 15-18 min: Hold at 95% B
 - 18.1-20 min: Return to 50% B and equilibrate.
- Detection: Monitor at primary and secondary wavelengths corresponding to the aromatic system's absorbance, typically around 220 nm and 275 nm.[8]
 - Data Analysis: Purity is determined by calculating the area percentage of the main peak relative to the total area of all observed peaks.

Structural Elucidation by NMR Spectroscopy

Causality and Expertise: Nuclear Magnetic Resonance (NMR) spectroscopy is the most definitive method for unambiguous structural confirmation. ^1H NMR provides information on the number and connectivity of protons, while ^{13}C NMR identifies all unique carbon environments. For this molecule, key diagnostic signals will include the vinylic proton, the aromatic protons, and the carboxylic acid proton, whose chemical shifts and coupling patterns will confirm the structure and stereochemistry. A deuterated solvent like CDCl_3 is typically used for its excellent solubilizing power for moderately polar organic compounds.[8]

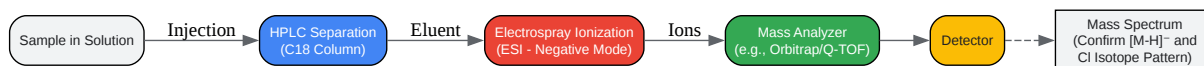
Detailed Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.6-0.7 mL of deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6) in a standard 5 mm NMR tube.[8] DMSO-d_6 is a good alternative if solubility in CDCl_3 is poor and is useful for clearly observing the acidic proton.
- ^1H NMR Acquisition: Acquire a standard one-dimensional proton spectrum on a 400 MHz or higher spectrometer. Key expected signals include a singlet for the vinylic proton, multiplets for the aromatic protons, and a broad singlet for the carboxylic acid proton at >10 ppm.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled carbon spectrum. Expected signals will correspond to the carbonyl carbon (~ 165 -170 ppm), the carbons of the double bond, and the six distinct carbons of the phenyl ring.

- Data Analysis: Correlate the observed chemical shifts, integration values, and coupling patterns with the proposed structure to confirm its identity.

Identification by Liquid Chromatography-Mass Spectrometry (LC-MS)

Causality and Expertise: LC-MS combines the separation power of HPLC with the mass-resolving capability of mass spectrometry, providing high-confidence molecular weight confirmation. For a carboxylic acid, Electrospray Ionization (ESI) in negative mode is the optimal choice as it readily deprotonates the acidic proton to form the $[M-H]^-$ ion. This provides a clear signal corresponding to the molecular weight of the compound.^{[9][10]}



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Caption: Conceptual workflow for LC-MS identification.

Detailed Protocol:

- LC System: Use the same HPLC method as described in Section 3.1.
- MS System: Couple the HPLC eluent to a mass spectrometer equipped with an ESI source.
- MS Parameters:
 - Ionization Mode: Negative ESI.^[9]
 - Scan Range: m/z 50-500.
 - Data Analysis: Extract the ion chromatogram for the expected mass of the $[M-H]^-$ ion (181.01 m/z). Examine the mass spectrum to confirm this mass and look for the characteristic ~3:1 ratio of the ^{35}Cl and ^{37}Cl isotopes (at m/z 181 and 183), which is a definitive signature of a monochlorinated compound.

Stability and Reactivity Insights

Understanding the stability and potential reactivity of a compound is critical for its handling, storage, and application in synthesis.

- **Stability:** **(2Z)-2-Chloro-3-phenylacrylic acid** is expected to be a crystalline solid, stable under standard laboratory conditions (ambient temperature, protected from light).^[11] As a carboxylic acid, it is incompatible with strong bases.
- **Reactivity:** The molecule possesses several reactive sites:
 - **Carboxylic Acid:** Can undergo standard reactions such as esterification or conversion to an acid chloride.^[12]
 - **α,β -Unsaturated System:** The double bond is electron-deficient due to the adjacent carbonyl and chlorine atom, making it susceptible to nucleophilic attack (e.g., Michael addition).
 - **Vinyllic Halide:** The chlorine atom can potentially participate in transition-metal-catalyzed cross-coupling reactions, although this may be challenging depending on the reaction conditions.

It is advisable to store the compound in a cool, dry, and dark environment to prevent potential degradation or polymerization over time.

Conclusion

(2Z)-2-Chloro-3-phenylacrylic acid is a synthetic building block with a distinct set of physicochemical properties defined by its halogenated and stereochemically defined structure. Its moderate lipophilicity, increased acidity relative to cinnamic acid, and defined melting point are key parameters for its application. The analytical methodologies detailed in this guide, particularly HPLC for purity, NMR for structural confirmation, and LC-MS for identity verification, provide a robust framework for its characterization. A thorough understanding of these properties and analytical techniques is essential for any scientist or researcher utilizing this compound in drug discovery and development workflows.

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